

Navigating Statistical Significance: A Guide to Adjusting P-value Thresholds in MPAC Analysis

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Compound of Interest

Compound Name: MPAC
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[City, State] – December 13, 2025 – To support researchers, scientists, and drug development professionals in leveraging the full potential of Multi-Pathway Activity Profiling (**MPAC**) analysis, a new technical support center has been launched. This resource provides comprehensive troubleshooting guides and frequently asked questions (FAQs) to address common challenges encountered during the adjustment of p-value thresholds, a critical step in identifying biologically meaningful pathway alterations.

The **MPAC** analysis framework provides powerful insights into cellular networks by integrating multi-omic data. However, the statistical rigor of this analysis hinges on the correct application and interpretation of p-values, especially when dealing with a large number of pathways, which necessitates adjustments for multiple comparisons. This guide offers clear, actionable advice to ensure the robustness of your experimental findings.

Frequently Asked Questions (FAQs)

Q1: What is the purpose of adjusting p-value thresholds in **MPAC** analysis?

When analyzing a large number of pathways simultaneously, the probability of obtaining false positives (Type I errors) increases.[1][2] P-value adjustment methods are employed to counteract this multiple testing problem, ensuring that the identified significant pathways are statistically robust and not just a result of chance.[1][2]

Q2: What is the role of permutation testing in **MPAC**'s p-value adjustment?

MPAC utilizes permutation testing to generate a null distribution of Inferred Pathway Levels (IPLs).[3][4][5] This is achieved by randomly shuffling the sample labels and re-running the analysis multiple times.[6][7][8] The p-value for each pathway is then calculated by comparing the observed IPL to this null distribution. This non-parametric approach is crucial for filtering out spurious IPLs that may arise by chance.[3][4][5]

Q3: How do I choose an appropriate p-value cutoff for filtering Inferred Pathway Levels (IPLs)?

The choice of a p-value cutoff is a balance between controlling for false positives and avoiding false negatives (missing true effects).[1] A more stringent cutoff (e.g., $p < 0.01$) will reduce the number of false positives but may also lead to missing some genuinely altered pathways.[1] Conversely, a more lenient cutoff (e.g., $p < 0.05$) increases the discovery of potentially relevant pathways at the cost of a higher false positive rate.[1][9] The optimal threshold often depends on the specific research question and the context of the study. For exploratory analyses, a less stringent cutoff might be acceptable, while for studies aiming to validate specific hypotheses, a more stringent threshold is recommended.

Q4: What is the difference between Bonferroni correction and False Discovery Rate (FDR), and which should I use in my **MPAC** analysis?

- Bonferroni correction is a highly conservative method that controls the Family-Wise Error Rate (FWER), the probability of making at least one Type I error.[2] It is calculated by dividing the initial p-value threshold by the number of pathways tested. While it effectively reduces false positives, it can be overly strict, leading to a high rate of false negatives.[2]
- False Discovery Rate (FDR), commonly implemented using the Benjamini-Hochberg procedure, is a less stringent method that controls the expected proportion of false positives among the significant results.[1] For large-scale analyses like **MPAC**, where many pathways

are tested, FDR is often the preferred method as it provides a better balance between discovering true effects and controlling for false positives.[\[1\]](#)

Correction Method	Controls	Stringency	Recommendation for MPAC
Bonferroni	Family-Wise Error Rate (FWER)	High	Use when a very low number of false positives is critical.
False Discovery Rate (FDR)	Expected proportion of false positives	Moderate	Generally recommended for MPAC analysis to balance discovery and error control.

Q5: I've applied a p-value correction, and now none of my pathways are significant. What should I do?

This is a common issue, especially with stringent correction methods like Bonferroni. Consider the following:

- Switch to a less conservative method: If you used Bonferroni, try using FDR.
- Increase statistical power: If possible, increasing the sample size of your experiment can lead to more robust statistical findings.[\[1\]](#)
- Examine uncorrected p-values: Look at the pathways with the lowest uncorrected p-values. While not statistically significant after correction, they may still offer biological insights worth exploring in future studies with greater statistical power.
- Re-evaluate your experimental design: Ensure that your experimental setup has sufficient power to detect the expected effect sizes.

Troubleshooting Guide

Issue	Potential Cause	Recommended Action
A large number of pathways are significant before p-value correction, but very few or none are significant after.	Multiple testing burden is high; the correction method is too stringent.	Switch from Bonferroni to FDR. Consider if a less stringent FDR cutoff (e.g., 0.1) is justifiable for your exploratory analysis.
MPAC analysis is taking a very long time to run, especially the permutation testing step.	A very large number of permutations are being performed. The input dataset is very large.	For initial exploratory analysis, consider reducing the number of permutations (e.g., to 100 or 500). Ensure your computational resources are adequate for the size of your dataset.
The interpretation of the adjusted p-values is unclear.	Lack of understanding of what the adjusted p-value represents.	Refer to the definitions of FWER and FDR. An FDR-adjusted p-value (q-value) of 0.05 for a pathway means that 5% of all pathways with a q-value up to that point are expected to be false positives.
Getting an error message related to p-value calculation in the MPAC R package.	Incorrectly formatted input files; missing values in the data; issues with the installation of dependent packages.	Double-check that your input data matrices (e.g., for CNA and RNA-seq) are correctly formatted according to the MPAC vignette. Ensure there are no missing values or handle them appropriately. Reinstall the MPAC package and its dependencies.

Experimental Protocols

A robust **MPAC** analysis begins with a well-designed experiment and high-quality data generation. Below is a generalized protocol for generating multi-omic data suitable for **MPAC**

analysis.

Objective: To generate high-quality copy number alteration (CNA) and RNA-sequencing (RNA-seq) data from biological samples for subsequent **MPAC** analysis.

Materials:

- Biological samples (e.g., tumor and normal adjacent tissue)
- DNA/RNA extraction kits
- Qubit fluorometer or equivalent for nucleic acid quantification
- Agilent Bioanalyzer or equivalent for quality assessment
- Next-generation sequencing (NGS) platform (e.g., Illumina NovaSeq)
- Reagents for library preparation (e.g., NEBNext Ultra II DNA Library Prep Kit, NEBNext Ultra II Directional RNA Library Prep Kit)

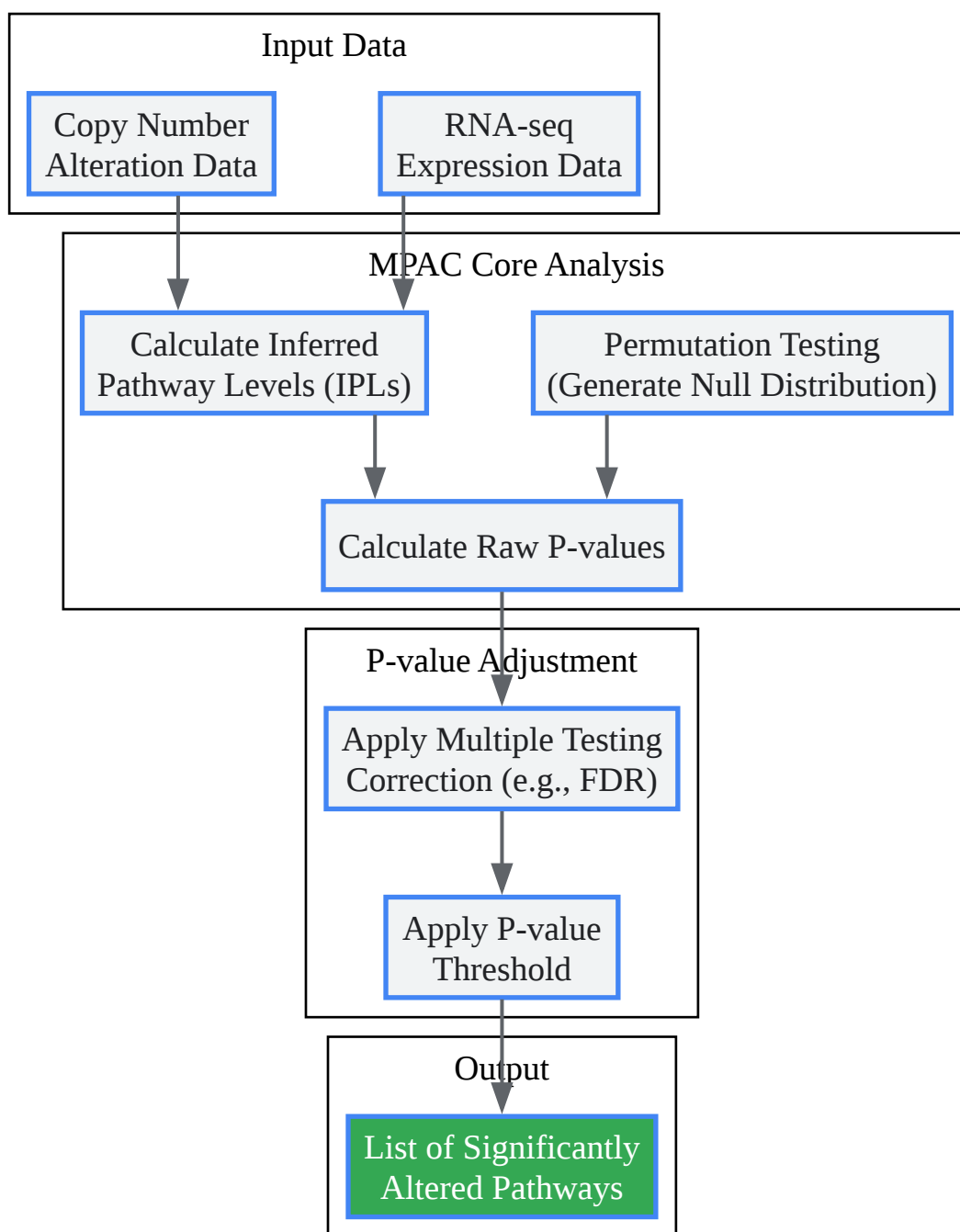
Methodology:

- Sample Collection and Storage:
 - Collect fresh tissue samples and immediately snap-freeze in liquid nitrogen or store in a stabilizing solution (e.g., RNAlater).
 - Store samples at -80°C until nucleic acid extraction.
- Nucleic Acid Extraction:
 - Simultaneously extract DNA and RNA from the same tissue sample using a suitable kit to minimize biological variability.
 - Follow the manufacturer's protocol for extraction.
- Quality Control of Extracted Nucleic Acids:
 - Quantify the concentration of DNA and RNA using a Qubit fluorometer.

- Assess the integrity of DNA and RNA using an Agilent Bioanalyzer. For RNA, an RNA Integrity Number (RIN) > 7 is recommended.
- Library Preparation and Sequencing:
 - For CNA (from DNA): Prepare sequencing libraries using a whole-genome sequencing (WGS) or targeted sequencing approach. Follow the library preparation kit's protocol.
 - For RNA-seq (from RNA): Deplete ribosomal RNA (rRNA) to enrich for mRNA. Prepare directional sequencing libraries to preserve strand information.
 - Sequence the prepared libraries on an NGS platform to a sufficient depth to ensure adequate coverage for downstream analysis.
- Data Preprocessing:
 - Perform quality control on the raw sequencing reads using tools like FastQC.
 - Trim adapter sequences and low-quality bases.
 - Align RNA-seq reads to a reference genome and quantify gene expression levels (e.g., as FPKM or TPM).
 - Process WGS data to call copy number alterations.

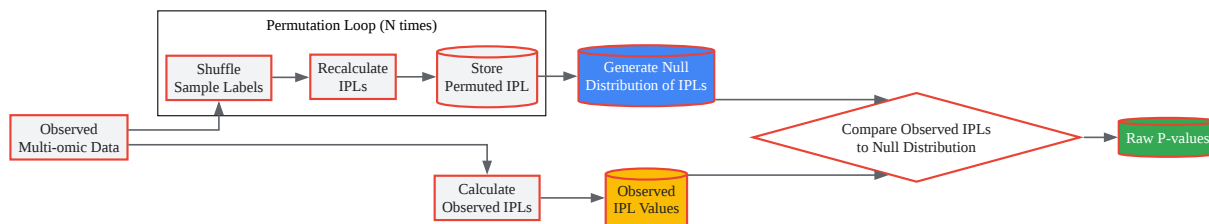
Visualizing the MPAC P-value Adjustment Workflow

The following diagrams illustrate the key logical and experimental workflows involved in adjusting p-value thresholds within an **MPAC** analysis.



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Caption: High-level workflow of an **MPAC** analysis from data input to the identification of significant pathways.



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Caption: Detailed workflow of permutation testing to generate raw p-values in **MPAC** analysis.

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References

- 1. 3 things every biologist should know about p-values [pipebio.com]
- 2. advaitabio.com [advaitabio.com]
- 3. academic.oup.com [academic.oup.com]
- 4. MPAC: a computational framework for inferring pathway activities from multi-omic data - PubMed [pubmed.ncbi.nlm.nih.gov]
- 5. academic.oup.com [academic.oup.com]
- 6. graphsearch.epfl.ch [graphsearch.epfl.ch]
- 7. Permutation Test: Visual Explanation [jwilber.me]
- 8. youtube.com [youtube.com]
- 9. academic.oup.com [academic.oup.com]

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